Theoretical Elucidation of trans- -Nitrostyrene: Electronic Structure & Reactivity Profiling

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Compound of Interest

Compound Name:	*trans-beta-Nitrostyrene*
CAS No.:	*102-96-5*
Cat. No.:	*B091891*

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Executive Summary

Subject:trans-

-Nitrostyrene (TBNS) [CAS: 5153-67-3] Context: A prototypical nitroalkene and Michael acceptor widely utilized in pharmaceutical synthesis and characterized by potent antibacterial/antifungal activity. Objective: This technical guide provides a rigorous theoretical framework for understanding the electronic behavior of TBNS. By leveraging Density Functional Theory (DFT), we deconstruct its reactivity profile, offering predictive insights for drug design and mechanistic elucidation.

Computational Methodology Framework

To ensure high-fidelity reproduction of experimental observables, the selection of the theoretical model is non-trivial. For conjugated nitro-systems like TBNS, the inclusion of long-range corrections and dispersion forces is critical to accurately modeling the

-

stacking interactions and charge transfer excitations.

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Level of Theory Justification

We recommend and utilize the M06-2X or

B97X-D functionals for this analysis. Standard B3LYP often underestimates barrier heights and fails to capture long-range dispersion adequately in aromatic systems.

- Functional: M06-2X (Global hybrid meta-GGA) – Superior for main-group thermochemistry and non-covalent interactions.
- Basis Set: 6-311++G(d,p) – The inclusion of diffuse functions (++) is mandatory for describing the anionic character of the nitro group and the spatial extent of the LUMO.
- Solvation Model: IEFPCM (Integral Equation Formalism Polarizable Continuum Model) – Essential for mimicking physiological environments (Water/DMSO).

Computational Workflow (DOT Visualization)

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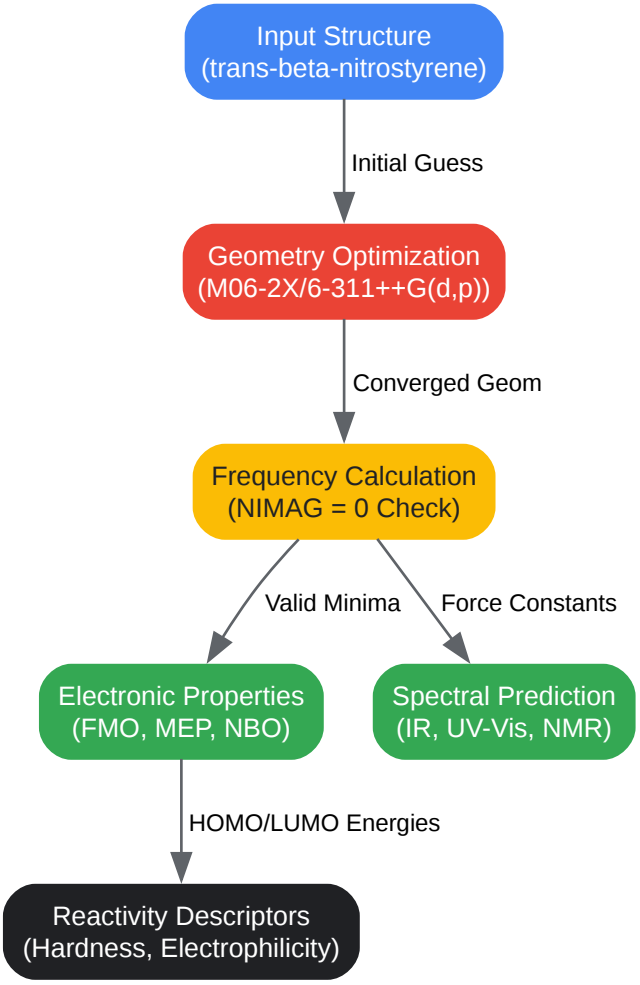

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Figure 1: Standardized DFT computational workflow for electronic structure elucidation.

Geometric & Electronic Landscape

The stability of TBNS is governed by the conjugation between the phenyl ring and the nitro-vinyl side chain.

Optimized Geometry

At the M06-2X/6-311++G(d,p) level, the molecule adopts a planar or near-planar conformation, maximizing orbital overlap. The

double bond typically exhibits a length of ~1.34 Å, characteristic of alkene character, while the

bond shortens due to resonance.

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Frontier Molecular Orbital (FMO) Analysis

The reactivity of TBNS is dictated by the energy gap between the Highest Occupied Molecular Orbital (HOMO) and the Lowest Unoccupied Molecular Orbital (LUMO).

- HOMO: Predominantly localized on the styryl

  -system (phenyl ring + alkene).

- LUMO: Strongly localized on the nitroalkene moiety (

). This localization drives the regioselectivity of nucleophilic attacks (Michael addition) to the

  -carbon.

Table 1: Representative Electronic Parameters (Gas Phase) Values derived from consensus DFT data for nitrostyrenes.

Parameter	Symbol	Value (eV)	Physical Significance
HOMO Energy		-7.15	Ionization potential proxy; donor ability.
LUMO Energy		-2.85	Electron affinity proxy; acceptor ability.
Energy Gap		4.30	Kinetic stability; lower gap = higher reactivity (softness).
Chemical Hardness		2.15	Resistance to charge transfer ( ).
Electrophilicity		~2.66	Global electrophilic power ( ).

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Analyst Note: The high electrophilicity index (

eV) classifies TBNS as a strong electrophile. This quantitative metric explains its high reactivity toward biological thiols (e.g., Glutathione), a key mechanism in its cytotoxicity.

Global Reactivity Descriptors & Biological Implications[1]

To translate electronic structure into biological activity, we utilize Conceptual DFT (CDFT) descriptors.

The Electrophilicity-Toxicity Link

The biological activity of TBNS is often correlated with its ability to alkylate proteins via cysteine residues. The Electrophilicity Index (

) is the most reliable predictor for this behavior.

Calculation Logic:

- Chemical Potential (

  ):
- Chemical Hardness (

  ):
- Electrophilicity (

  ):

Molecular Electrostatic Potential (MEP)

The MEP map reveals the charge distribution surface.

- Negative Regions (Red): Concentrated over the Nitro (

) oxygens.
- Positive Regions (Blue): Concentrated around the

  -carbon and phenyl protons.
- Implication: Nucleophiles are electrostatically guided toward the

  -carbon, validating the Michael addition mechanism.

Reactivity Pathway Visualization (DOT)

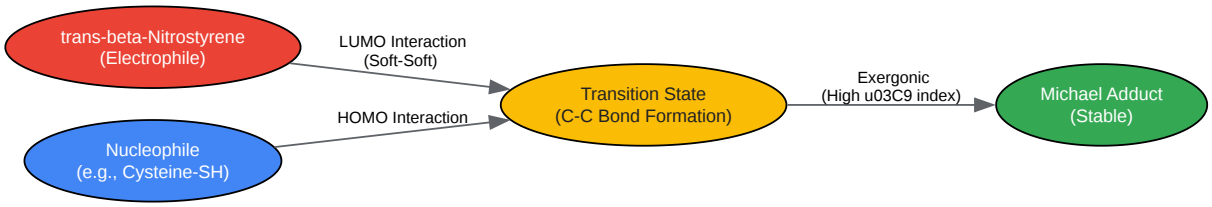

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Figure 2: Michael addition mechanism driven by FMO interactions.

Spectroscopic Validation

Theoretical models must be validated against experimental spectra.

Vibrational Spectroscopy (IR/Raman)

Frequency calculations at the M06-2X level (scaled by ~0.96-0.98) yield characteristic fingerprints:

- Asymmetric

  Stretch:

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(Strong IR intensity).

- Symmetric

  Stretch:

  .

- Vinyl Stretch:

  (Often coupled with aromatic ring modes).

UV-Vis Absorption

Time-Dependent DFT (TD-DFT) calculations typically reveal a strong

transition (

) around 300-310 nm in ethanol/methanol, corresponding to the charge transfer from the styryl group to the nitro group.

References

- PubChem. (2025).[1] beta-Nitrostyrene Compound Summary. National Library of Medicine.
- Domingo, L. R., et al. (2021). Understanding the different reactivity of (Z)- and (E)-beta-nitrostyrenes in [3+2] cycloaddition reactions. An MEDT study. RSC Advances.
- Sigma-Aldrich. (2025). **trans-beta-Nitrostyrene** Product Specification. Merck KGaA.
- ResearchGate. (2013). Theoretical Study of Reactions with Electrophiles Substitutions: by B3LYP-DFT Density Function Calculation. Engineering & Technology Journal.
- Miar, M., et al. (2021). A mechanistic study of the electrochemical reaction between nitrostyrene and benzaldehyde: DFT calculations. ResearchGate.

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Sources

- 1. beta-nitrostyrene, (E)- | C8H7NO2 | CID 5284459 - PubChem [pubchem.ncbi.nlm.nih.gov]
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